

Essential Safety and Logistical Information for Handling D-I03

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Compound of Interest

Compound Name: D-I03

Cat. No.: B15583918

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **D-I03**, a selective RAD52 inhibitor. Given that a comprehensive Safety Data Sheet (SDS) for **D-I03** is not publicly available, the following guidance is based on general safety protocols for handling potent, potentially cytotoxic small molecule inhibitors in a laboratory setting. It is imperative to supplement these guidelines with a risk assessment specific to your laboratory's procedures and to adhere to all institutional and regulatory standards.

Compound Information

Property	Value	Source
CAS Number	688342-78-1	[1]
Molecular Formula	C23H36N6S	[1]
Molecular Weight	428.64 g/mol	[2]
Appearance	White to beige powder	
Solubility	Soluble in DMSO (e.g., 2 mg/mL)	
Storage Class	11 - Combustible Solids	
Storage Temperature	2-8°C (short-term); -20°C or -80°C for long-term storage of stock solutions	[3]

Personal Protective Equipment (PPE)

Due to the potential for **D-I03** to be a cytotoxic agent, a robust selection of PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion.[4][5][6][7]

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	To provide a primary barrier against skin contact. Double-gloving offers additional protection in case of a breach in the outer glove.
Eye Protection	Chemical safety goggles with side shields.	To protect eyes from splashes of D-I03 solutions or contact with the solid powder.
Face Protection	Face shield (in addition to goggles).	Recommended when there is a significant risk of splashes, such as when preparing stock solutions or handling larger quantities.
Body Protection	A fully buttoned lab coat, preferably disposable or a dedicated reusable coat for handling potent compounds.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood is the primary means of respiratory protection. If weighing outside of a fume hood, an N95 respirator may be necessary.	To prevent inhalation of the powdered compound.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural guidance for the safe handling of **D-I03** from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. If compromised, follow your institution's spill and exposure protocols.
- **Storage:** Store the compound in a clearly labeled, sealed container in a designated, secure location at the recommended temperature (2-8°C for the solid, -20°C or -80°C for solutions).
[3] Keep away from ignition sources as it is classified as a combustible solid.

Preparation of Stock Solutions

- **Location:** All handling of solid **D-I03** and preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation risk.
- **Weighing:**
 - Tare a clean, stable weigh boat on an analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **D-I03** powder to the weigh boat using a dedicated spatula. Avoid creating dust.
 - Record the weight and securely close the primary container.
- **Dissolving:**
 - Transfer the weighed **D-I03** to an appropriate sterile container.
 - Add the required volume of DMSO to achieve the desired concentration.
 - Cap the container and mix gently by inversion or vortexing until the solid is completely dissolved.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C or -80°C.[3]

Experimental Use

- Dilutions: Perform all serial dilutions from the stock solution within the chemical fume hood.
- Cell Culture and Animal Studies: When adding **D-I03** to cell cultures or preparing doses for animal administration, wear appropriate PPE. Be mindful of potential aerosol generation.
- Incubation: Label all culture vessels or animal cages containing **D-I03** clearly.

Disposal Plan

All waste contaminated with **D-I03** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, disposable lab coats), weigh boats, pipette tips, and any other solid materials that have come into contact with D-I03 should be collected in a dedicated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
Liquid Waste	Unused D-I03 solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous waste container. Do not pour D-I03 waste down the drain.
Sharps Waste	Needles and syringes used for handling D-I03 solutions must be disposed of in a designated sharps container for hazardous chemical waste.

Emergency Procedures

Situation	Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Small Spill (in a fume hood): Absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material and any contaminated debris into a sealed, labeled hazardous waste container. Clean the spill area with a suitable decontaminating solution. Large Spill (or any spill outside of a fume hood): Evacuate the immediate area. Alert others and your institution's environmental health and safety (EHS) department. Prevent the spread of the spill. Do not attempt to clean up a large spill without proper training and equipment.

Experimental Workflow and Safety Checkpoints



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